

Technical Guide: DL-Tyrosine-d7 for Research Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *DL-Tyrosine-d7*

Cat. No.: *B1472761*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides core information on **DL-Tyrosine-d7**, a deuterated stable isotope-labeled amino acid. It is intended to serve as a comprehensive resource for researchers utilizing this compound in mass spectrometry-based quantitative studies.

Core Technical Data

DL-Tyrosine-d7 is a non-radioactive, isotopically enriched form of the amino acid tyrosine, where seven hydrogen atoms have been replaced by deuterium. This mass shift allows it to be used as an ideal internal standard for the accurate quantification of natural tyrosine in complex biological matrices.

Physical and Chemical Properties

The following table summarizes the key physicochemical properties of **DL-Tyrosine-d7**, compiled from various suppliers.

Property	Value	Source(s)
Chemical Name	DL-2-Amino-3-(4-hydroxyphenyl-d4)propanoic-2,3,3-d3 acid	Supplier Data Sheets
Molecular Formula	C ₉ H ₄ D ₇ NO ₃	Axios Research, Cambridge Isotope Laboratories
Molecular Weight	188.23 g/mol	Axios Research, Cambridge Isotope Laboratories
CAS Number	402835-78-3 (DL-Tyrosine-d7)	Axios Research
130551-49-4 (L-Tyrosine-d7)	Cambridge Isotope Laboratories, MedchemExpress	
Appearance	White to off-white powder	PubChem
Purity	≥98%	Cambridge Isotope Laboratories
Storage Conditions	Store at room temperature, away from light and moisture. For stock solutions, store at -20°C for up to one month or -80°C for up to six months.	Cambridge Isotope Laboratories, MedchemExpress

Supplier and Purity Specifications

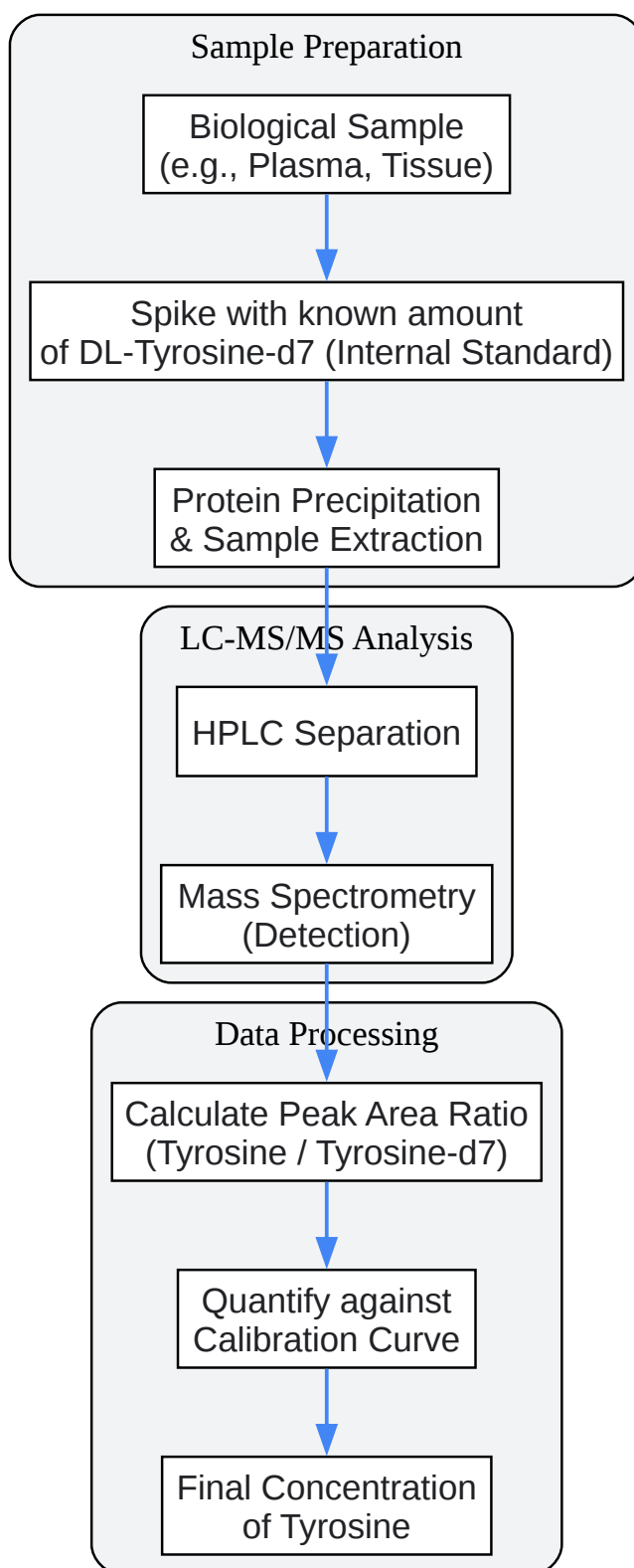
Purity is a critical parameter for an internal standard. The table below lists purity specifications from different suppliers.

Supplier	Purity Specification
MedchemExpress (L-Tyrosine-d7)	98.87% - 99.77%
Cambridge Isotope Laboratories (L-Tyrosine-d7)	98%

Application: Stable Isotope Dilution Method

The primary application of **DL-Tyrosine-d7** is as an internal standard in stable isotope dilution (SID) analysis, most commonly coupled with liquid chromatography-mass spectrometry (LC-MS).^[1] This method allows for highly accurate and precise quantification of endogenous tyrosine by correcting for sample loss during preparation and variations in instrument response.

The general workflow for this application is depicted below. A known amount of the "heavy" standard (**DL-Tyrosine-d7**) is spiked into a biological sample containing the "light" analyte (endogenous tyrosine). The ratio of the signals from the analyte and the internal standard is then used to calculate the exact concentration of the analyte.



[Click to download full resolution via product page](#)

Workflow for quantitative analysis using a stable isotope-labeled internal standard.

Experimental Protocol: Quantification of Tyrosine in Plasma

The following is a representative protocol for the quantification of tyrosine in human plasma using **DL-Tyrosine-d7** as an internal standard with LC-MS/MS. This protocol is based on established methods for amino acid analysis.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Materials and Reagents

- **DL-Tyrosine-d7**
- Endogenous L-Tyrosine (for calibration curve)
- HPLC-grade methanol
- HPLC-grade water
- Formic acid
- Human plasma (or other biological matrix)
- Microcentrifuge tubes
- Syringe filters (0.22 µm)
- HPLC vials

Preparation of Stock and Working Solutions

- Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **DL-Tyrosine-d7** in methanol.
- IS Working Solution (10 µg/mL): Dilute the IS stock solution with a 50:50 mixture of methanol and water.
- Calibration Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve endogenous L-Tyrosine in a 50:50 mixture of methanol and water with 0.1% formic acid.

- Calibration Curve Standards: Prepare a series of calibration standards by serial dilution of the calibration standard stock solution to achieve a concentration range that covers the expected physiological levels of tyrosine.

Sample Preparation

- Thaw frozen plasma samples on ice.
- To a 1.5 mL microcentrifuge tube, add 50 μ L of plasma.
- Add 10 μ L of the IS working solution (10 μ g/mL) to the plasma and vortex briefly.
- Add 200 μ L of ice-cold methanol to precipitate proteins.
- Vortex the mixture vigorously for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new tube.
- Filter the supernatant through a 0.22 μ m syringe filter into an HPLC vial.

LC-MS/MS Parameters

- HPLC System: A standard high-performance liquid chromatography system.
- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in methanol.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 μ L.
- Gradient:

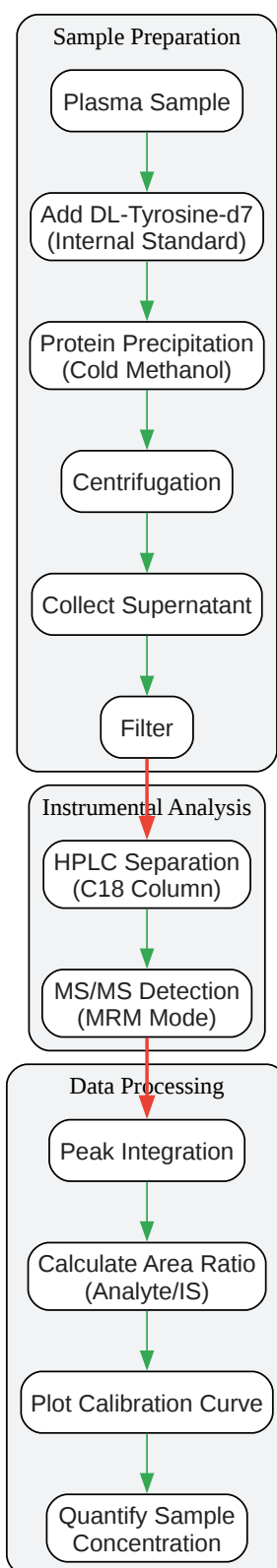
- 0-1 min: 5% B
- 1-5 min: 5% to 95% B
- 5-7 min: 95% B
- 7.1-9 min: 5% B
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - Tyrosine: Precursor ion (m/z) 182.1 -> Product ion (m/z) 136.1
 - **DL-Tyrosine-d7**: Precursor ion (m/z) 189.1 -> Product ion (m/z) 143.1

Data Analysis

- Integrate the peak areas for both the endogenous tyrosine and the **DL-Tyrosine-d7** internal standard.
- Calculate the ratio of the peak area of tyrosine to the peak area of **DL-Tyrosine-d7**.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their known concentrations.
- Determine the concentration of tyrosine in the plasma samples by interpolating their peak area ratios on the calibration curve.

Visualization of Analytical Workflow

The following diagram illustrates the logical flow of the analytical method described above, from sample preparation to final data analysis.



[Click to download full resolution via product page](#)

Step-by-step workflow for tyrosine quantification in plasma.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Determination of amino acids in human biological fluids by high-performance liquid chromatography: critical review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. A Practical Method for Amino Acid Analysis by LC-MS Using Precolumn Derivatization with Urea - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. edoc.ub.uni-muenchen.de \[edoc.ub.uni-muenchen.de\]](https://edoc.ub.uni-muenchen.de)
- [5. chromatographyonline.com \[chromatographyonline.com\]](https://www.chromatographyonline.com)
- [6. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- To cite this document: BenchChem. [Technical Guide: DL-Tyrosine-d7 for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1472761/docs#technical-guide-dl-tyrosine-d7-for-research-applications\]](https://www.benchchem.com/product/b1472761/docs#technical-guide-dl-tyrosine-d7-for-research-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)